

Application of Neopentyl Glycol Diacrylate in Flexible Electronics: A Detailed Overview

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Compound of Interest

Compound Name: *Neopentyl glycol diacrylate*

Cat. No.: *B1215655*

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Neopentyl glycol diacrylate (NPGDA) is a versatile difunctional monomer recognized for its rapid polymerization, excellent thermal stability, and low viscosity. These properties make it a compelling candidate for various applications in the burgeoning field of flexible electronics. This document provides detailed application notes and experimental protocols for the use of NPGDA in flexible electronic devices, with a focus on gel polymer electrolytes for flexible batteries.

Application: Gel Polymer Electrolytes for Flexible Lithium-Ion Batteries

NPGDA serves as an effective crosslinking agent in the fabrication of flexible gel polymer electrolytes (GPEs), particularly in poly(methyl methacrylate) (PMMA)-based systems. The crosslinked network created by NPGDA entraps the liquid electrolyte, providing a solid-like mechanical stability while maintaining high ionic conductivity. This approach enhances the safety and flexibility of lithium-ion batteries.

Quantitative Data

Property	Value	Reference System
Ionic Conductivity	0.497 mS/cm at 30 °C	PMMA-based elastomeric electrolyte with a diacrylate crosslinker
Polymer Content	10 wt%	PMMA-based gel polymer electrolyte
Conductivity Reduction vs. Liquid Electrolyte	14%	PMMA-based gel polymer electrolyte with 10 wt% polymer

Experimental Protocol: In-Situ Polymerization of a PMMA-NPGDA Gel Polymer Electrolyte

This protocol is adapted from a denture-inspired method for preparing elastomeric electrolytes and is suitable for creating a flexible GPE within a battery assembly.

Materials:

- Methyl methacrylate (MMA), monomer
- **Neopentyl glycol diacrylate** (NPGDA), crosslinker
- Azobisisobutyronitrile (AIBN), thermal initiator
- Liquid electrolyte (e.g., 1 M LiPF₆ in a mixture of ethylene carbonate (EC) and diethyl carbonate (DEC))
- Battery electrodes (anode and cathode)
- Separator

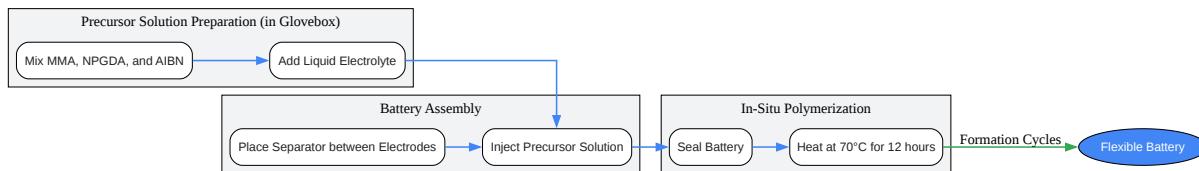
Procedure:

- Precursor Solution Preparation: In an argon-filled glovebox, prepare the precursor solution by mixing the liquid electrolyte, MMA monomer, NPGDA crosslinker, and AIBN initiator. A

typical formulation could be:

- MMA: 85-95 wt%
- NPGDA: 5-15 wt%
- AIBN: 0.5-1 wt% of the total monomer (MMA + NPGDA) weight
- The liquid electrolyte is then added to this monomer mixture. The ratio of the monomer mixture to the liquid electrolyte can be varied to achieve the desired mechanical properties and ionic conductivity.
- Battery Assembly: Assemble the battery in a pouch cell or coin cell format within the glovebox. Place the separator between the anode and cathode.
- Electrolyte Injection: Inject the prepared precursor solution into the battery assembly, ensuring the separator and electrodes are fully saturated.
- In-Situ Thermal Polymerization: Seal the battery and transfer it to an oven. Heat the assembly at 70°C for 12 hours to initiate the thermal polymerization of MMA and NPGDA. This process forms the crosslinked gel polymer electrolyte in-situ, ensuring excellent interfacial contact with the electrodes.
- Cell Formation: After polymerization, the battery is ready for electrochemical formation cycles.

Experimental Workflow:



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In-situ fabrication of a PMMA-NPGDA gel polymer electrolyte.

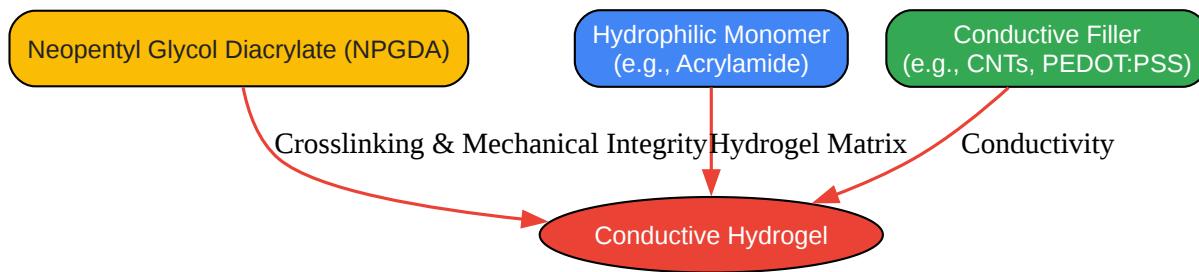
Application: Conductive Hydrogels for Flexible Sensors

NPGDA can be incorporated as a crosslinking agent in the synthesis of conductive hydrogels for flexible strain and pressure sensors. Its ability to form a robust, crosslinked network can enhance the mechanical properties and stability of the hydrogel, which are crucial for wearable and flexible devices.

Conceptual Protocol:

A conductive hydrogel using NPGDA could be prepared by polymerizing a hydrophilic monomer (e.g., acrylamide or acrylic acid) in the presence of a conductive material (e.g., carbon nanotubes, graphene, or a conductive polymer like PEDOT:PSS), with NPGDA acting as a crosslinker. The polymerization is typically initiated by UV light or a thermal initiator.

Logical Relationship of Components:



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Components of an NPGDA-based conductive hydrogel.

Application: Encapsulation for Flexible Organic Light-Emitting Diodes (OLEDs)

Due to its rapid UV-curing properties and the formation of a dense, crosslinked network, NPGDA is a potential candidate for use in organic layers for the thin-film encapsulation of flexible OLEDs. These organic layers are crucial for planarization and stress relief between inorganic barrier layers.

Conceptual Workflow:

In a multi-layer encapsulation approach, a thin inorganic barrier layer (e.g., Al₂O₃) is deposited, followed by the deposition of an NPGDA-based organic layer, which is then cured using UV light. This process is repeated to create a multi-layered barrier with excellent flexibility and low water vapor transmission rates.

Encapsulation Workflow:



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Multi-layer encapsulation process for flexible OLEDs.

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